

# (R)-TCO-OH safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-TCO-OH

Cat. No.: B12783804

[Get Quote](#)

## Technical Guide: Safety and Handling of (R)-TCO-OH

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **(R)-TCO-OH** ((R)-trans-cyclooctenol), a critical reagent in bioorthogonal chemistry. Due to the absence of a publicly available, comprehensive Safety Data Sheet (SDS) specifically for **(R)-TCO-OH**, this guide synthesizes information from supplier data for the synonymous compound (E)-cyclooct-4-enol, public chemical databases, and general laboratory safety protocols for reactive chemical compounds.


## Chemical Identification and Properties

**(R)-TCO-OH** is a strained cyclooctene derivative containing a hydroxyl group. This structure allows for its application in "click chemistry," particularly in the strain-promoted alkyne-azide cycloaddition (SPAAC) and inverse-electron-demand Diels-Alder reactions.

Property	Value	Source
Chemical Name	(R)-trans-cyclooctenol, (E)-cyclooct-4-en-1-ol	
CAS Number	85081-69-2	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1][2][3][4][5]
Molecular Weight	126.20 g/mol	[2][3][4][5]
Appearance	Liquid	[2]
Purity	>90% (typical)	[1]

## Hazard Identification and Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, (E)-cyclooct-4-enol is classified with the following hazard.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Serious Eye Damage/Eye Irritation	 alt text	Danger	H318: Causes serious eye damage.[6][7]

### Toxicological Data:

Specific toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **(R)-TCO-OH**, are not readily available in the public domain. The primary identified hazard is severe eye damage upon contact.[6][7] The toxicological properties of this compound have not been fully investigated.

## Handling and Personal Protective Equipment (PPE)

Given the identified hazards and the reactive nature of trans-cyclooctenes, stringent safety protocols are mandatory.

## Engineering Controls

- Ventilation: Work with **(R)-TCO-OH** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eye Wash Station and Safety Shower: An operational and easily accessible eye wash station and safety shower are essential in the immediate work area.

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **(R)-TCO-OH**:

Body Part	Required PPE	Specification/Standard
Eyes/Face	Safety goggles and a face shield.	ANSI Z87.1 compliant.
Hands	Chemical-resistant gloves.	Nitrile or other appropriate material.
Body	Laboratory coat.	---

A risk assessment should be performed for any new or modified procedures involving this chemical.

## First Aid Measures

In case of exposure to **(R)-TCO-OH**, the following first aid procedures should be followed immediately:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water. If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **(R)-TCO-OH** and to ensure safety.

Parameter	Recommendation
Storage Temperature	-20°C.[5][9][10]
Storage Conditions	Store in a tightly sealed container in a dry and dark place.[5][9] Protect from light and moisture.[10]
Solvent Usage	Use anhydrous solvents such as DMSO or DMF for reconstitution to maintain stability.[9][10]
Stability	The half-life of TCO is short as it can naturally isomerize to the less reactive cis-cyclooctene (CCO). Long-term storage is not recommended.[1]

## Disposal Considerations

All waste materials contaminated with **(R)-TCO-OH**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.

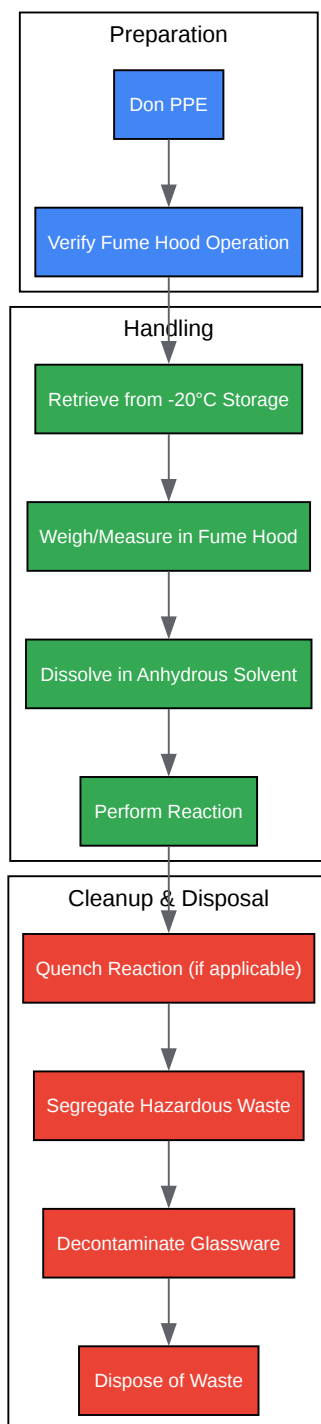
- Waste Segregation: Collect all **(R)-TCO-OH** waste separately from other laboratory waste.
- Labeling: Clearly label waste containers with the chemical name and associated hazards.
- Disposal: Dispose of hazardous waste through a licensed and certified waste disposal company, in accordance with local, state, and federal regulations.

## Experimental Protocols and Workflows

### General Handling Workflow

The following diagram illustrates a generalized workflow for handling **(R)-TCO-OH** in a laboratory setting.

## General Handling Workflow for (R)-TCO-OH

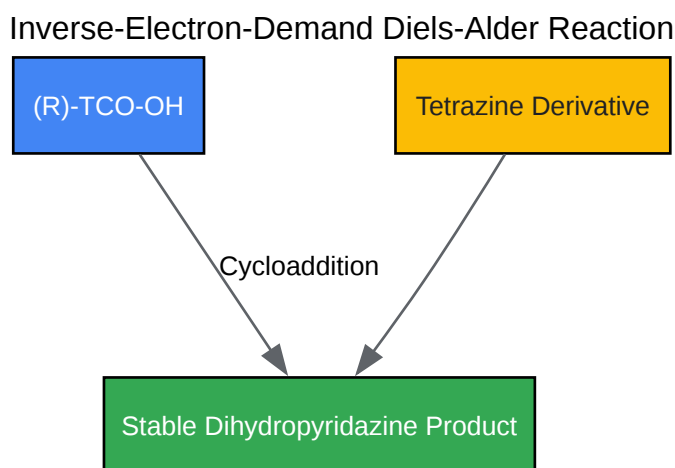


[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for safely handling **(R)-TCO-OH**.

## Bioorthogonal Reaction Pathway

**(R)-TCO-OH** is primarily used in bioorthogonal "click" reactions with tetrazine-containing molecules. This reaction is an inverse-electron-demand Diels-Alder cycloaddition.



[Click to download full resolution via product page](#)

Caption: The reaction of **(R)-TCO-OH** with a tetrazine derivative.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. TCO-OH, 85081-69-2 | BroadPharm [[broadpharm.com](http://broadpharm.com)]
- 2. medkoo.com [[medkoo.com](http://medkoo.com)]
- 3. medchemexpress.com [[medchemexpress.com](http://medchemexpress.com)]
- 4. (R)-Tco-OH | C<sub>8</sub>H<sub>14</sub>O | CID 89836243 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- 5. (R)-TCO-OH [myskinrecipes.com]
- 6. 4-Cycloocten-1-ol | C<sub>8</sub>H<sub>14</sub>O | CID 5381510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cyclooct-4-en-1-ol | C<sub>8</sub>H<sub>14</sub>O | CID 98392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. TCO-OH (equatorial), CAS 85081-69-2 | AxisPharm [axispharm.com]
- 10. TCO-OH | CAS 85081-69-2 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [(R)-TCO-OH safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12783804#r-tco-oh-safety-data-sheet-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)